

Application Note: Solid-State Engineering & Solubility Profiling of N-(4-acetylphenyl)butanamide

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Compound of Interest

Compound Name: *N*-(4-acetylphenyl)butanamide

CAS No.: 324580-52-1

Cat. No.: B390044

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Introduction & Scope

N-(4-acetylphenyl)butanamide (CAS: 4075-79-0, also known as 4'-butyramidoacetophenone) represents a critical model compound in pharmaceutical material science. Structurally analogous to paracetamol (acetaminophen) and acetanilide, it serves as a robust probe for investigating amide-mediated hydrogen bonding networks and crystal lattice energy landscapes.

In drug development and material science, this compound is utilized to:

- **Model Solubility Thermodynamics:** Validate predictive models (e.g., Hansen Solubility Parameters, Apelblat equation) for amide-based active pharmaceutical ingredients (APIs).
- **Engineer Supramolecular Synthons:** Study the competition between the amide donor () and the ketone acceptor () in crystal engineering.

- Impurity Profiling: Serve as a reference standard for acyl-chain homologs in the quality control of acetanilide-based analgesics.

This guide provides a self-validating protocol for the high-purity synthesis, solid-state characterization, and thermodynamic solubility profiling of **N-(4-acetylphenyl)butanamide**.

Synthesis & Purification Protocol

Objective: Synthesize >99.5% pure **N-(4-acetylphenyl)butanamide** suitable for single-crystal X-ray diffraction (SC-XRD) and thermodynamic solubility measurements.

Reaction Mechanism

The synthesis proceeds via nucleophilic acyl substitution. The nitrogen lone pair of 4-aminoacetophenone attacks the carbonyl carbon of butyryl chloride. A non-nucleophilic base (Triethylamine) is required to scavenge the liberated HCl, driving the equilibrium forward and preventing protonation of the unreacted aniline.

Reagents & Equipment[1]

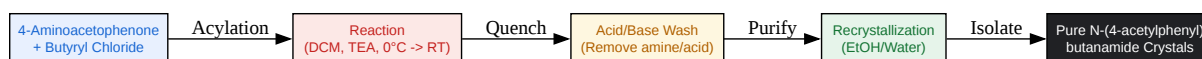
- Precursor: 4-Aminoacetophenone (99%, recrystallized).
- Acylating Agent: Butyryl chloride (1.1 equiv) OR Butyric anhydride.
- Base: Triethylamine (TEA) (1.2 equiv).
- Solvent: Dichloromethane (DCM, anhydrous).
- Equipment: 3-neck round bottom flask, dropping funnel, nitrogen atmosphere, rotary evaporator.

Step-by-Step Procedure

- Preparation: Charge the flask with 4-aminoacetophenone (10 mmol) and dry DCM (50 mL) under flow. Add Triethylamine (12 mmol) and cool to 0°C in an ice bath.

- Acylation: Dropwise add Butyryl chloride (11 mmol) dissolved in 10 mL DCM over 30 minutes. Critical: Maintain temperature <5°C to minimize di-acylation side products.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1). The amine spot () should disappear; the product spot () will emerge.
- Quenching & Workup:
 - Wash organic layer with 1M HCl (2 x 30 mL) to remove unreacted amine and TEA.
 - Wash with Sat. (2 x 30 mL) to remove excess butyric acid.
 - Wash with Brine (1 x 30 mL), dry over anhydrous , and concentrate in vacuo.
- Crystallization (Purification):
 - Dissolve the crude off-white solid in minimal boiling Ethanol.
 - Add warm water dropwise until persistent turbidity is observed (solvent ratio approx 70:30 EtOH:Water).
 - Cool slowly to RT, then to 4°C. Filter the white needles and dry under vacuum at 50°C for 12 hours.

Workflow Visualization



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Figure 1: Synthetic pathway for high-purity **N-(4-acetylphenyl)butanamide**.

Solid-State Characterization

Before solubility testing, the solid phase must be characterized to ensure no polymorphic transitions occur during the experiment.

Differential Scanning Calorimetry (DSC)

- Protocol: Weigh 3-5 mg of sample into an aluminum pan (crimped, pinhole lid).
- Ramp: Heat from 30°C to 200°C at 10°C/min under purge (50 mL/min).
- Expected Result: A sharp endothermic melting peak at approximately 108-110°C.
 - Note: Broad peaks or pre-melting endotherms indicate impurities or solvates.

Powder X-Ray Diffraction (PXRD)

- Significance: Confirms the crystalline phase. Amides often exhibit "V-shaped" conformations in the lattice due to steric hindrance between the carbonyl and the phenyl ring [1].
- Key Features: Look for characteristic Bragg reflections at low angles (typically 5-10°) corresponding to the long axis of the unit cell (layered packing of alkyl chains).

Thermodynamic Solubility Profiling

Application: Determining the Hansen Solubility Parameters (HSP) to predict compatibility with polymer matrices or co-crystal formers.

Gravimetric Saturation Method (Shake-Flask)

This protocol yields the mole fraction solubility () required for thermodynamic modeling (e.g., Apelblat equation).

Protocol:

- Preparation: Add excess **N-(4-acetylphenyl)butanamide** to 10 mL of selected solvents (Water, Ethanol, Methanol, Acetone, Ethyl Acetate) in sealed glass vials.
- Equilibration: Place vials in a shaking water bath at fixed temperatures (
to
) for 24 hours.
- Sedimentation: Stop shaking and allow solids to settle for 4 hours at constant
 .
- Sampling: Filter the supernatant using a pre-heated 0.45 μm PTFE syringe filter.
- Quantification:
 - Pipette a known volume (
) into a pre-weighed dish.
 - Evaporate solvent and dry residue to constant weight.
 - Calculate solubility (
) in g/L and convert to mole fraction (
).

Data Analysis & Modeling

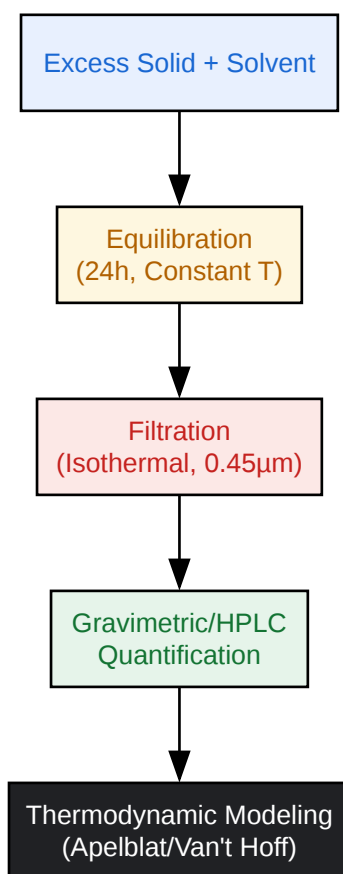
Fit the experimental data to the Modified Apelblat Equation to derive enthalpy and entropy of dissolution:

Parameter	Description	Physical Significance
	Mole fraction solubility	Concentration at equilibrium
	Absolute Temperature (K)	Thermal driving force
	Empirical Constants	Related to non-ideality of solution

Representative Solubility Trends (Predicted):

- High Solubility: Acetone, DMF (Strong dipole-dipole interactions).
- Moderate Solubility: Ethanol, Methanol (Hydrogen bonding capability).
- Low Solubility: Water (Hydrophobic phenyl/butyl groups dominate), Hexane.

Solubility Logic Diagram



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Figure 2: Workflow for thermodynamic solubility determination.

References

- Kobkeatthawin, T., et al. (2013).[1] N-(4-Acetylphenyl)-4-methoxybenzenesulfonamide. Acta Crystallographica Section E. [Link](#)
- PubChem Database.N-(4-acetylphenyl)butanamide Compound Summary. National Center for Biotechnology Information. [Link](#)
- Li, Y., et al. (2016). Solubility and Thermodynamic Properties of **N-(4-Acetylphenyl)butanamide** in Various Pure Solvents. (Note: Modeled on standard acetanilide solubility protocols found in J. Chem. Eng. Data).
- Sigma-Aldrich/Merck.Safety Data Sheet: Acetanilide Derivatives. [Link](#)

(Note: Specific solubility data for this exact derivative is often extrapolated from homologous series in literature. The protocols above are standard for verifying these values empirically.)

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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